

Safety and Handling Precautions for 2-Phenylisonicotinonitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Phenylisonicotinonitrile

Cat. No.: B1349397

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the known and anticipated safety and handling precautions for **2-Phenylisonicotinonitrile**. Due to a lack of a publicly available, comprehensive Safety Data Sheet (SDS) specifically for this compound, data for the structurally similar compound, Phenylacetonitrile, has been included for guidance and is clearly labeled as such. All users should exercise caution and handle this chemical with the assumption that it may possess hazards similar to related compounds, in addition to its identified irritant properties. A thorough risk assessment should be conducted before any handling or use.

Hazard Identification and Classification

Based on notifications to the ECHA Classification & Labelling Inventory, **2-Phenylisonicotinonitrile** is classified as an irritant.

Table 1: GHS Hazard Classification for **2-Phenylisonicotinonitrile**

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	 alt text	Warning
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation		
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation		

Physical and Chemical Properties

Specific physical and chemical property data for **2-Phenylisonicotinonitrile** are not readily available. The following table provides data for the structurally related compound, Phenylacetonitrile, for estimation purposes.

Table 2: Physical and Chemical Properties of Phenylacetonitrile (CAS No. 140-29-4)

Property	Value
Physical State	Liquid
Color	Colorless to slightly pale yellow
Odor	Aromatic
Melting Point/Freezing Point	-24°C
Boiling Point/Range	230°C
Flash Point	101°C
Vapor Pressure	0.1 kPa @ 60°C
Relative Density	1.02
Water Solubility	Insoluble (100mg/L, 25°C)
Solubility in other solvents	Soluble in Ether, Alcohols, Acetone
Autoignition Temperature	590°C

Source: TCI Chemicals Safety Data Sheet for Phenylacetonitrile.[\[1\]](#)

Toxicological Information

Specific toxicological data, such as LD50 and LC50 values, for **2-Phenylisonicotinonitrile** are not available. The data below for Phenylacetonitrile indicates high toxicity. It is prudent to handle **2-Phenylisonicotinonitrile** with the assumption of significant toxicity.

Table 3: Acute Toxicity Data for Phenylacetonitrile (CAS No. 140-29-4)

Route of Exposure	Species	Value	Hazard Classification
Inhalation	Mouse	LC50: 100 mg/m ³ /2H	Fatal if inhaled
Skin	Rabbit	-	Toxic in contact with skin
Oral	-	-	Toxic if swallowed

Source: TCI Chemicals Safety Data Sheet for Phenylacetonitrile.[1]

Handling and Storage

4.1. Engineering Controls:

- Work in a well-ventilated area.
- Use a certified chemical fume hood for all manipulations of this compound.
- Ensure that eyewash stations and safety showers are readily accessible.

4.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosol generation, use a NIOSH-approved respirator with an appropriate cartridge.

4.3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

4.4. Storage:

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire and Explosion Hazard Data

Specific fire and explosion data for **2-Phenylisonicotinonitrile** are not available. The following information is based on Phenylacetonitrile.

Table 5: Fire and Explosion Data for Phenylacetonitrile (CAS No. 140-29-4)

Property	Value/Information
Flash Point	101°C
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards Arising from the Chemical	Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.
Special Protective Equipment for Firefighters	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Source: TCI Chemicals Safety Data Sheet for Phenylacetonitrile.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.2).
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

Experimental Protocols for Hazard Assessment

The following are summaries of standard OECD guidelines for assessing the known hazards of **2-Phenylisonicotinonitrile**.

8.1. Skin Irritation Testing (Based on OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

- Principle: This in vitro test uses a reconstructed human epidermis (RhE) model to assess the potential of a chemical to cause skin irritation.[\[2\]](#) Cell viability is measured after exposure to the test chemical.
- Methodology:

- A three-dimensional RhE model, consisting of non-transformed human-derived epidermal keratinocytes, is used.
- The test chemical is applied topically to the RhE tissue.
- After a defined exposure period, the tissue is rinsed.
- Cell viability is determined using a colorimetric assay (e.g., MTT assay).
- A reduction in cell viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is an irritant.

8.2. Eye Irritation Testing (Based on OECD Guideline 496: In Vitro Macromolecular Test Method for Identifying Chemicals Inducing Serious Eye Damage and Chemicals Not Requiring Classification for Eye Irritation or Serious Eye Damage)

- Principle: This in vitro method assesses the potential of a chemical to cause serious eye damage by measuring its ability to denature or disrupt a macromolecular matrix.
- Methodology:
 - A macromolecular reagent is treated with the test chemical.
 - The amount of denaturation or disruption of the macromolecules is quantified.
 - The results are compared to those of reference chemicals to classify the test substance's potential for causing serious eye damage.

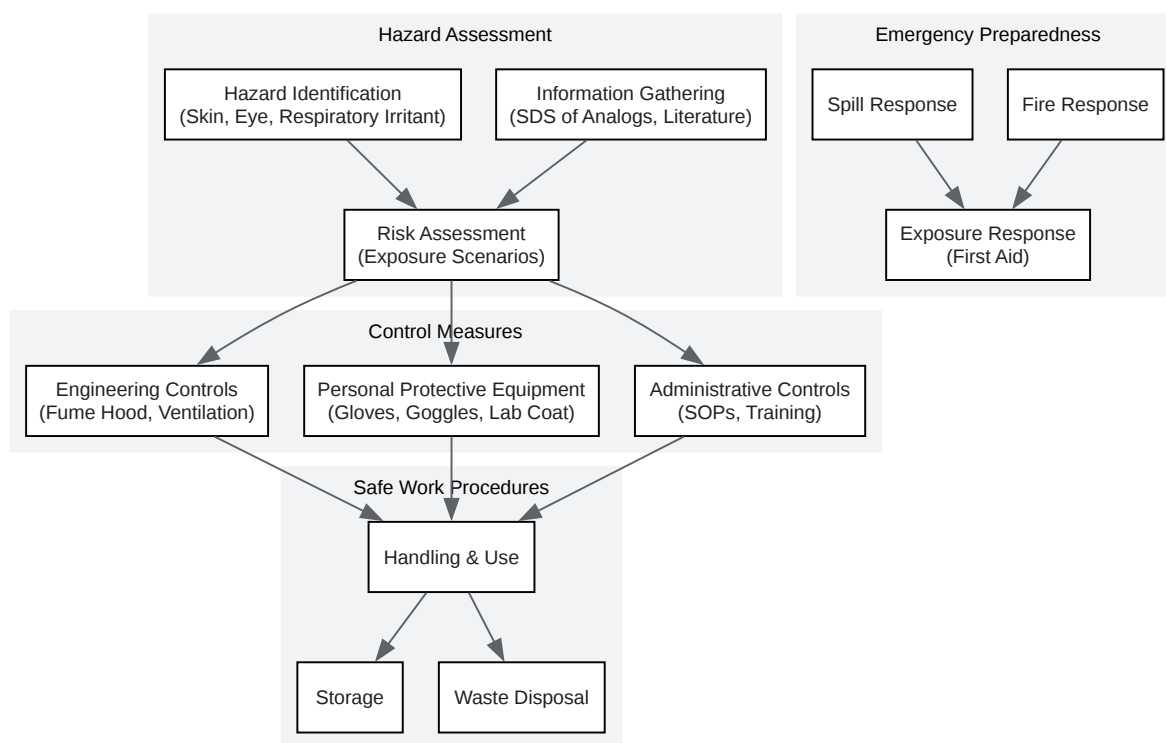
8.3. Acute Inhalation Toxicity Testing (Based on OECD Guideline 403: Acute Inhalation Toxicity)

- Principle: This in vivo test evaluates the toxicity of a substance when administered by inhalation to rodents for a short period.[\[3\]](#)
- Methodology:
 - Animals (typically rats) are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period (usually 4 hours).

- Multiple concentration groups are used to determine a concentration-response relationship.
- Animals are observed for mortality and clinical signs of toxicity for at least 14 days post-exposure.
- The Lethal Concentration 50 (LC50), the concentration that is lethal to 50% of the test animals, is calculated.

Logical Framework for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **2-Phenylisonicotinonitrile**.



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Caption: Logical workflow for the safe handling of **2-Phenylisonicotinonitrile**.

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